

Benzoin Ethyl Ether: A Technical Guide to Health, Safety, and Handling

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Compound of Interest

Compound Name: Benzoin ethyl ether


Cat. No.: B160456

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For Researchers, Scientists, and Drug Development Professionals

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Chemical Identification

Identifier	Value
Chemical Name	Benzoin ethyl ether
Synonyms	2-Ethoxy-1,2-diphenylethanone, α -Ethoxy- α -phenylacetophenone, O-Ethylbenzoin
CAS Number	574-09-4[1][2]
Molecular Formula	C ₁₆ H ₁₆ O ₂ [1][3]
Molecular Weight	240.30 g/mol [1]
Structure	 alt text

Physical and Chemical Properties

Property	Value	Source
Appearance	White to light yellow crystalline powder/needles	
Melting Point	56-61 °C	
Boiling Point	194-195 °C @ 20 mmHg	
Solubility	Insoluble in water. Soluble in acetone, chloroform, ethanol, ether, benzene, and petroleum.	
Vapor Pressure	1.38E-07 mmHg @ 25°C	
Density	1.1016 g/cm ³	




Hazard Identification and Classification

Benzoin ethyl ether is classified as a hazardous chemical. The following table summarizes its GHS classification.

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 3	H301: Toxic if swallowed
Skin Sensitization	Category 1	H317: May cause an allergic skin reaction
Hazardous to the Aquatic Environment, Acute Hazard	Category 1	H400: Very toxic to aquatic life
Hazardous to the Aquatic Environment, Long-term Hazard	Category 1	H410: Very toxic to aquatic life with long lasting effects

Signal Word: Danger

Hazard Pictograms:

 alt text alt text alt text

Toxicological Information

Quantitative toxicological data for **Benzoin ethyl ether** is limited. Much of the available data is for the related compound, Benzoin. It is crucial to handle **Benzoin ethyl ether** with the assumption of similar or greater toxicity.

Test	Species	Route	Value	Compound	Source
LD50	Rat	Oral	>2000 mg/kg bw	Benzoin ethyl ether	
LD50	Rat	Oral	10,000 mg/kg	Benzoin	
LD50	Rabbit	Dermal	8,870 mg/kg	Benzoin	

Skin Sensitization:

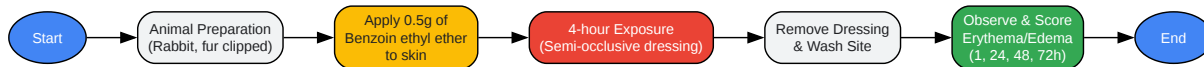
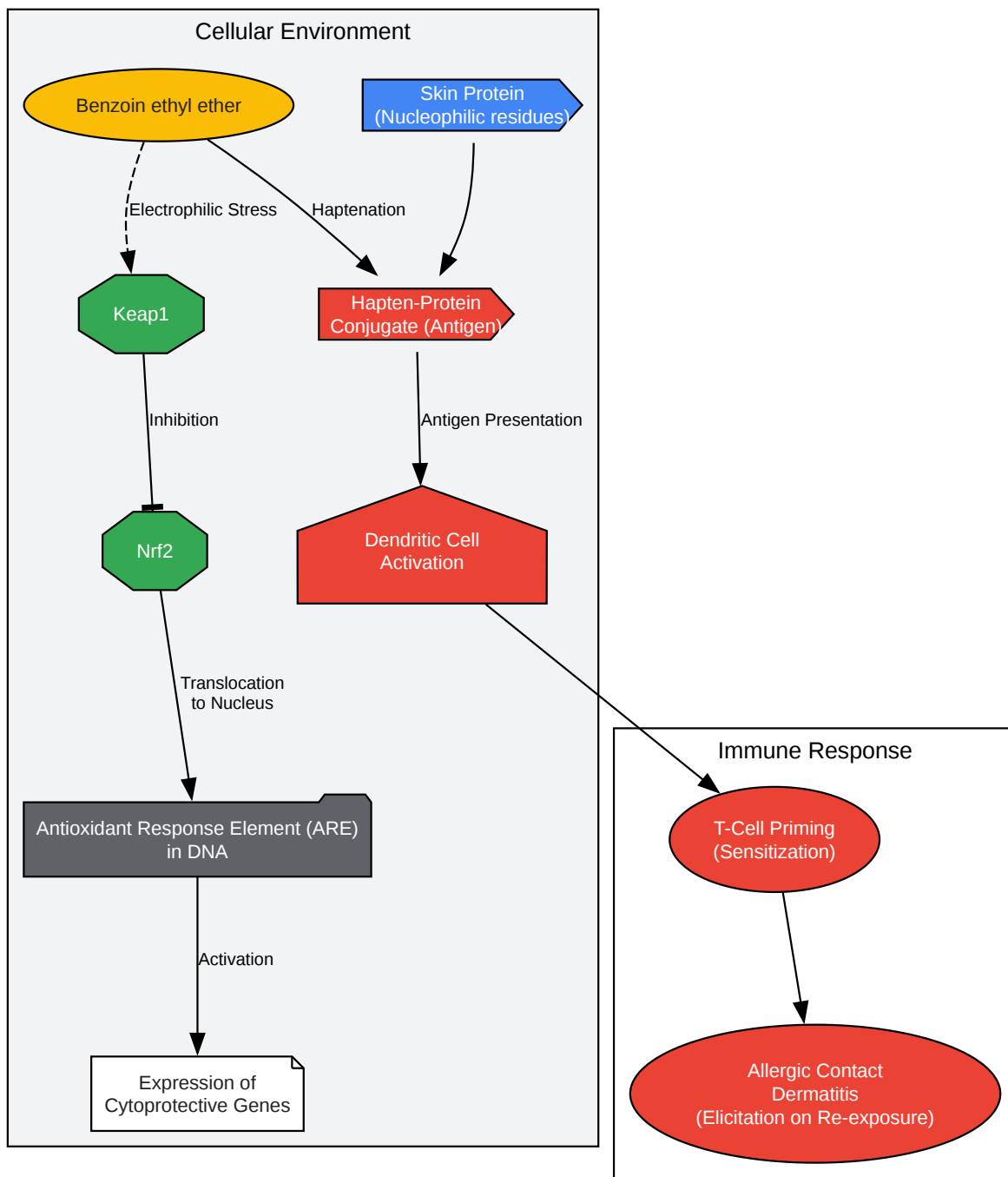
Benzoin ethyl ether is classified as a skin sensitizer. This means that upon initial exposure, an individual may develop an allergic sensitivity. Subsequent exposures, even to small amounts, can trigger an allergic contact dermatitis reaction. The mechanism for this is believed to involve haptentation.

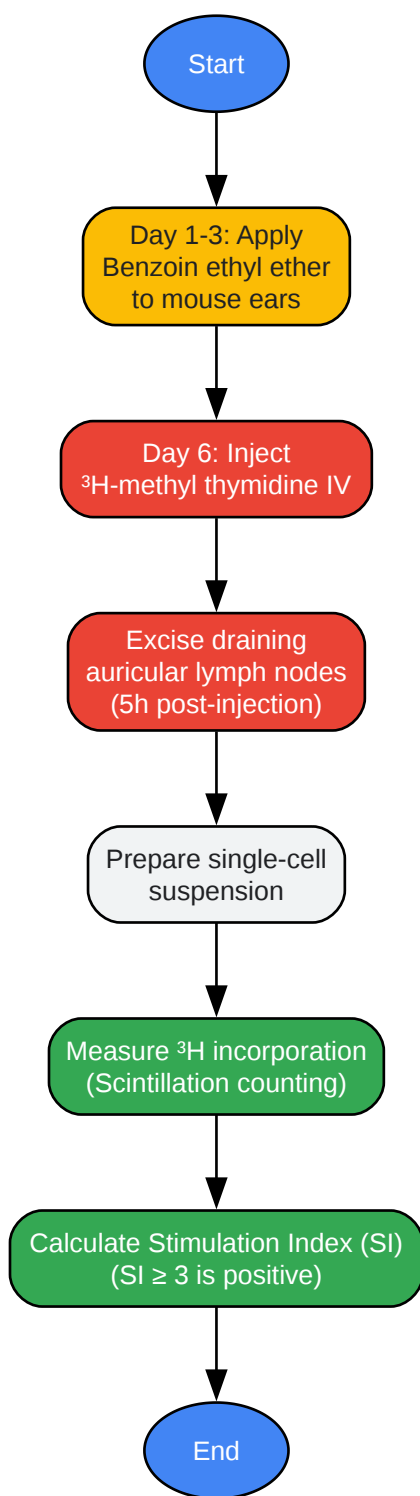
Proposed Signaling Pathway for Skin Sensitization

The process of skin sensitization by small molecules like **Benzoin ethyl ether** is thought to be initiated by the covalent binding of the chemical (or its reactive metabolites) to endogenous skin proteins. This process, known as haptentation, forms a hapten-protein conjugate that is recognized as foreign by the immune system, leading to the activation of T-cells and the development of allergic contact dermatitis upon re-exposure.

While the specific interactions of **Benzoin ethyl ether** have not been fully elucidated, a plausible mechanism involves its electrophilic nature, allowing it to react with nucleophilic residues on skin proteins. This can trigger a cellular stress response, potentially involving the

Keap1-Nrf2 pathway, which is a key regulator of antioxidant and detoxification gene expression.





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References

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